

Technical Guide to the Safety of Methyl 3-amino-4-phenylbutanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-amino-4-phenylbutanoate

Cat. No.: B148676

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A comprehensive Safety Data Sheet (SDS) for **Methyl 3-amino-4-phenylbutanoate** (CAS No. 129042-93-9) with complete quantitative data is not readily available in the public domain. The information presented herein is compiled from available supplier data for the specified compound and supplemented with information from the SDS of its hydrochloride salt, (R)-**Methyl 3-amino-4-phenylbutanoate** hydrochloride (CAS No. 178665-35-5). All data derived from analogues are clearly marked.

Chemical Identification

Identifier	Value	Source
Chemical Name	Methyl 3-amino-4-phenylbutanoate	CymitQuimica[1][2]
CAS Number	129042-93-9	CymitQuimica[1][2]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	CymitQuimica[1]
Molecular Weight	193.24 g/mol	CymitQuimica[1]

Physical and Chemical Properties

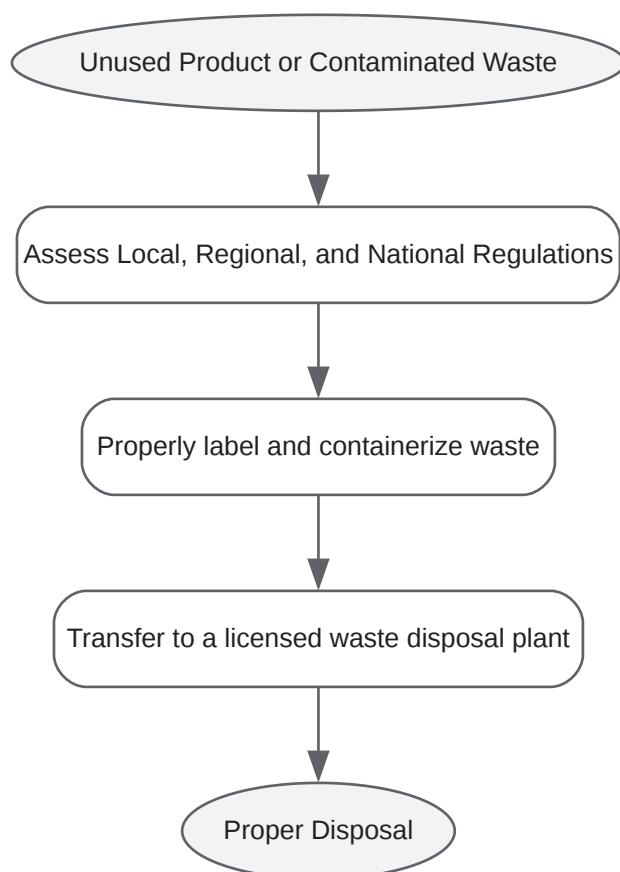
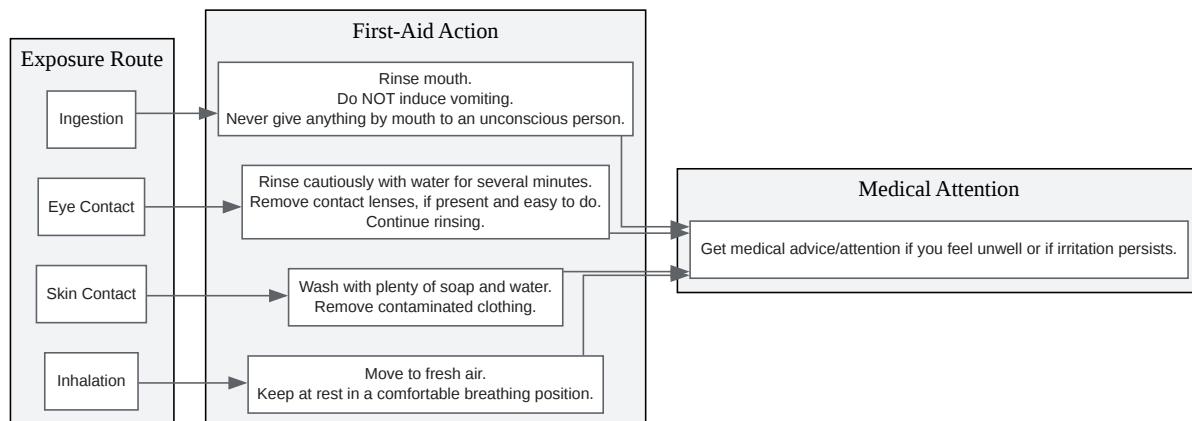
Detailed quantitative physical and chemical property data for **Methyl 3-amino-4-phenylbutanoate** is limited. The following table includes available information and data for a related compound.

Property	Value	Compound	Source
Appearance	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Odor	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Melting Point	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Boiling Point	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Stability	Stable under recommended temperatures and pressures.	(R)-Methyl 3-amino-4-phenylbutanoate hydrochloride	AK Scientific, Inc. ^[3]

Hazard Identification and GHS Classification

A definitive GHS classification for **Methyl 3-amino-4-phenylbutanoate** is not available. The following classification is for **(R)-Methyl 3-amino-4-phenylbutanoate hydrochloride** and should be considered indicative of potential hazards.

GHS Pictograms (for analogue)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-Amino-4-Phenylbutanoate | CymitQuimica [cymitquimica.com]
- 2. Methyl 3-Amino-4-Phenylbutanoate | CymitQuimica [cymitquimica.com]
- 3. aksci.com [aksci.com]
- To cite this document: BenchChem. [Technical Guide to the Safety of Methyl 3-amino-4-phenylbutanoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b148676#methyl-3-amino-4-phenylbutanoate-safety-data-sheet-sds>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

